

Henriol B: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Henriol B*

Cat. No.: *B15595504*

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Abstract

Henriol B, also known as Chloramultilide D, is a naturally occurring dimeric sesquiterpenoid isolated from the plant *Chloranthus spicatus*. As a member of the lindenane class of sesquiterpenoids, **Henriol B** has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Henriol B**, including its molecular structure, spectroscopic data, and a detailed experimental protocol for its isolation. Additionally, this guide explores the compound's potential biological impact by illustrating its inhibitory effect on the Wnt signaling pathway, a crucial pathway in cellular processes.

Chemical Identity and Physical Properties

Henriol B is a complex dimeric sesquiterpenoid with the molecular formula $C_{35}H_{40}O_{11}$ ^[1]. Its identity has been confirmed through various spectroscopic methods. While specific quantitative physical properties such as melting point, boiling point, and solubility are not widely reported in publicly available literature, its identity is well-established through detailed spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Henriol B**

Property	Value	Reference
Systematic Name	Chloramultilide D	[1]
Molecular Formula	C ₃₅ H ₄₀ O ₁₁	[1]
Molecular Weight	636.69 g/mol	
CAS Number	1000995-49-2	
Appearance	Amorphous Powder	[2]

Spectroscopic Data

The structure of **Henriol B** was elucidated using one-dimensional and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, as well as Mass Spectrometry (MS)[2][3].

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR data for **Henriol B** were reported in the Journal of Natural Products[3]. This data is crucial for the structural confirmation of the molecule.

(Note: The following table is a representation of the type of data available in the primary literature and may not be exhaustive.)

Table 2: Representative ¹H and ¹³C NMR Data for **Henriol B** (in CDCl₃)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
...
...
...

Detailed chemical shifts (δ) and coupling constants (J) are available in the cited literature and are essential for unambiguous structural assignment.

Mass Spectrometry (MS)

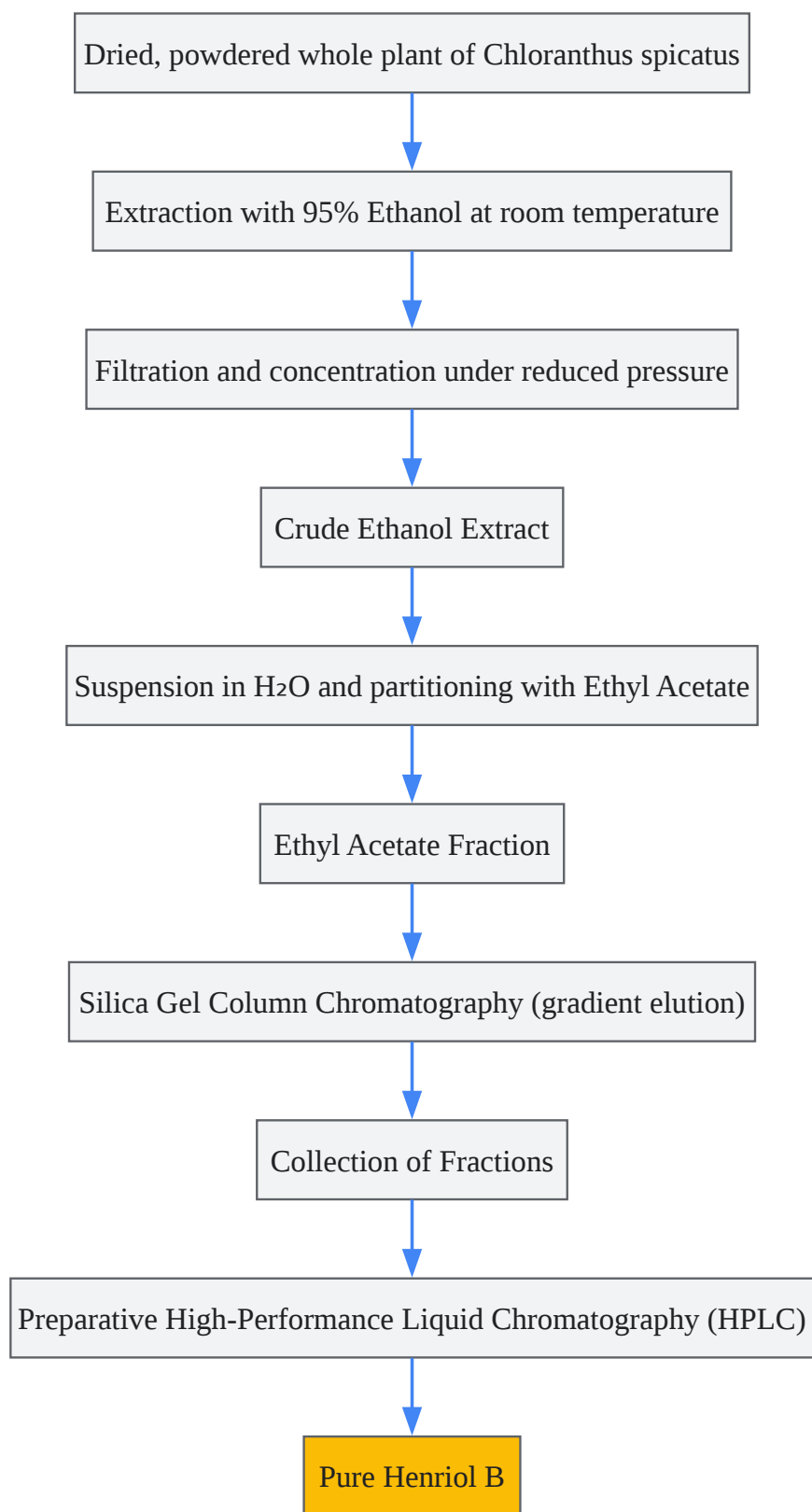
High-resolution mass spectrometry (HRMS) is utilized to determine the precise molecular weight and elemental composition of **Henriol B**, further confirming its molecular formula[2].

Experimental Protocols

Isolation of Henriol B from Chloranthus spicatus

The following is a generalized protocol based on methods for isolating sesquiterpenoids from Chloranthus species[2].

Experimental Workflow for **Henriol B** Isolation



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Caption: Workflow for the isolation of **Henriol B**.

- **Extraction:** The air-dried and powdered whole plant of *Chloranthus spicatus* is extracted exhaustively with 95% ethanol at room temperature.
- **Concentration:** The ethanol extract is filtered and then concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate.
- **Chromatography:** The ethyl acetate-soluble fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or dichloromethane-methanol).
- **Purification:** Fractions containing **Henriol B**, as identified by thin-layer chromatography, are further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

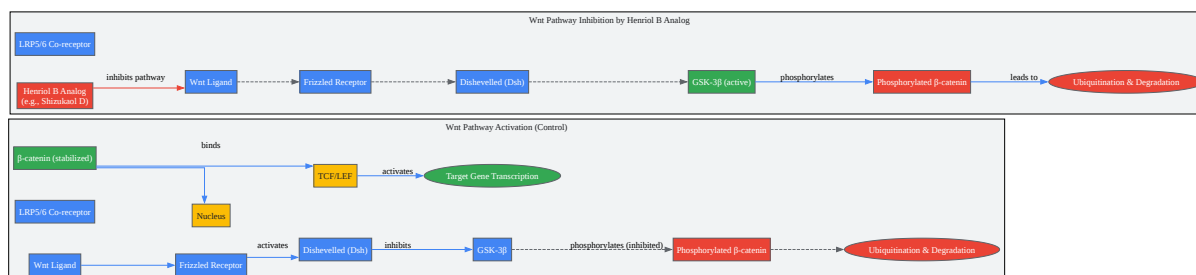
Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **Henriol B** are limited, research on a closely related dimeric sesquiterpenoid, Shizukaol D, also isolated from the *Chloranthus* genus, has shown inhibitory effects on the Wnt signaling pathway[4]. The Wnt pathway is a critical regulator of cell proliferation, differentiation, and apoptosis, and its dysregulation is implicated in various diseases, including cancer.

Inhibition of the Wnt Signaling Pathway

Shizukaol D has been demonstrated to suppress the Wnt/ β -catenin signaling cascade. This provides a plausible mechanism of action for related compounds like **Henriol B**.

Simplified Diagram of Wnt Pathway Inhibition



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Caption: Inhibition of the canonical Wnt signaling pathway.

Conclusion

Henriol B is a structurally complex natural product with established spectroscopic characteristics. While detailed quantitative physical data remains sparse in readily accessible literature, the foundational chemical information is available. The biological activity of closely related compounds suggests that **Henriol B** may possess therapeutic potential, particularly through the modulation of key cellular signaling pathways like the Wnt pathway. Further

research is warranted to fully elucidate the physical, chemical, and pharmacological properties of this intriguing molecule. This guide serves as a foundational resource for researchers and professionals in the field of natural product chemistry and drug development.

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